

# Cross-Verification of Cyanoacetylene Detection: A Comparative Guide for Researchers

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## Compound of Interest

Compound Name: Cyanoacetylene

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A detailed comparison of observational data from the Yebes 40m and Green Bank Telescope for the detection of **cyanoacetylene** (HC3N) in the Taurus Molecular Cloud 1 (TMC-1), providing researchers with a comprehensive guide to cross-verifying astronomical detections.

**Cyanoacetylene** (HC3N), a key molecule in astrochemistry, is frequently observed in cold, dense interstellar clouds. Its rotational transitions are sensitive probes of the physical conditions of these environments. The advent of highly sensitive radio telescopes has enabled detailed studies of this molecule. This guide provides a comparative analysis of HC3N detections in the well-studied dark cloud, Taurus Molecular Cloud 1 (TMC-1), using two major single-dish telescopes: the Yebes 40m telescope and the Green Bank Telescope (GBT). This cross-verification is crucial for validating observational results and understanding the systematic uncertainties associated with different instrumental setups and data analysis techniques.

## Data Presentation: A Tale of Two Telescopes

The following tables summarize the key observational parameters and the derived physical properties of **cyanoacetylene** and its isomers from observations of TMC-1 with the Yebes 40m telescope and the Green Bank Telescope.

Table 1: Telescope and Observational Parameters

Parameter	Yebes 40m Telescope (QUIJOTE Survey)	Green Bank Telescope (GOTHAM Survey)
Location	Guadalajara, Spain	Green Bank, West Virginia, USA
Frequency Coverage	Q-band (31.1 - 50.4 GHz)	7.906 - 35.434 GHz (with gaps)
Spectral Resolution	38.1 kHz	1.4 kHz (at the highest resolution)
Main Beam Efficiency	0.6 at 32 GHz to 0.43 at 49 GHz	Not explicitly stated in the provided results
Half Power Beam Width (HPBW)	55" at 32 GHz to 37" at 49 GHz	Not explicitly stated in the provided results
Typical RMS Noise	0.5 - 1 mK (up to 3 mK at higher frequencies)	Not explicitly stated in the provided results

Table 2: Derived Physical Parameters for HC3N and its Isomers in TMC-1

Molecule	Telescope	Rotational Temperature (Trot) (K)	Column Density (N) (cm <sup>-2</sup> )	Reference
HC3N	Yebes 40m	10 (assumed)	( $1.9 \pm 0.2$ ) x 10 <sup>14</sup> (from 13C isotopologues)	[1]
HNCCC	Yebes 40m	10 (assumed)	( $3.4 \pm 0.4$ ) x 10 <sup>11</sup>	[1]
HCCNC	Yebes 40m	10 (assumed)	( $2.8 \pm 0.3$ ) x 10 <sup>11</sup>	[1]
CH3C3N	Yebes 40m	4 - 8	(1.5 - 3) x 10 <sup>12</sup>	[2]
CH2CCHCN	Yebes 40m	4 - 8	(1.5 - 3) x 10 <sup>12</sup>	[2]
HCCCH2CN	Yebes 40m	4 - 8	(1.5 - 3) x 10 <sup>12</sup>	[2]
HC5N	Yebes 40m	$8.6 \pm 0.2$	( $1.8 \pm 0.2$ ) x 10 <sup>14</sup>	[3]
HC4NC	Yebes 40m	10 (assumed)	( $3.0 \pm 0.3$ ) x 10 <sup>11</sup>	[3]
Various Nitriles	GBT	8.0 (assumed for upper limits)	Upper limits derived	[4]

## Experimental Protocols

The methodologies employed by the two research groups to obtain and analyze the data are crucial for understanding the comparability of the results.

## Yebes 40m (QUIJOTE Survey) Observations and Data Analysis

The Q-band Ultrasensitive Inspection Journey to the Obscure TMC-1 Environment (QUIJOTE) is a deep spectral line survey conducted with the Yebes 40m radio telescope.

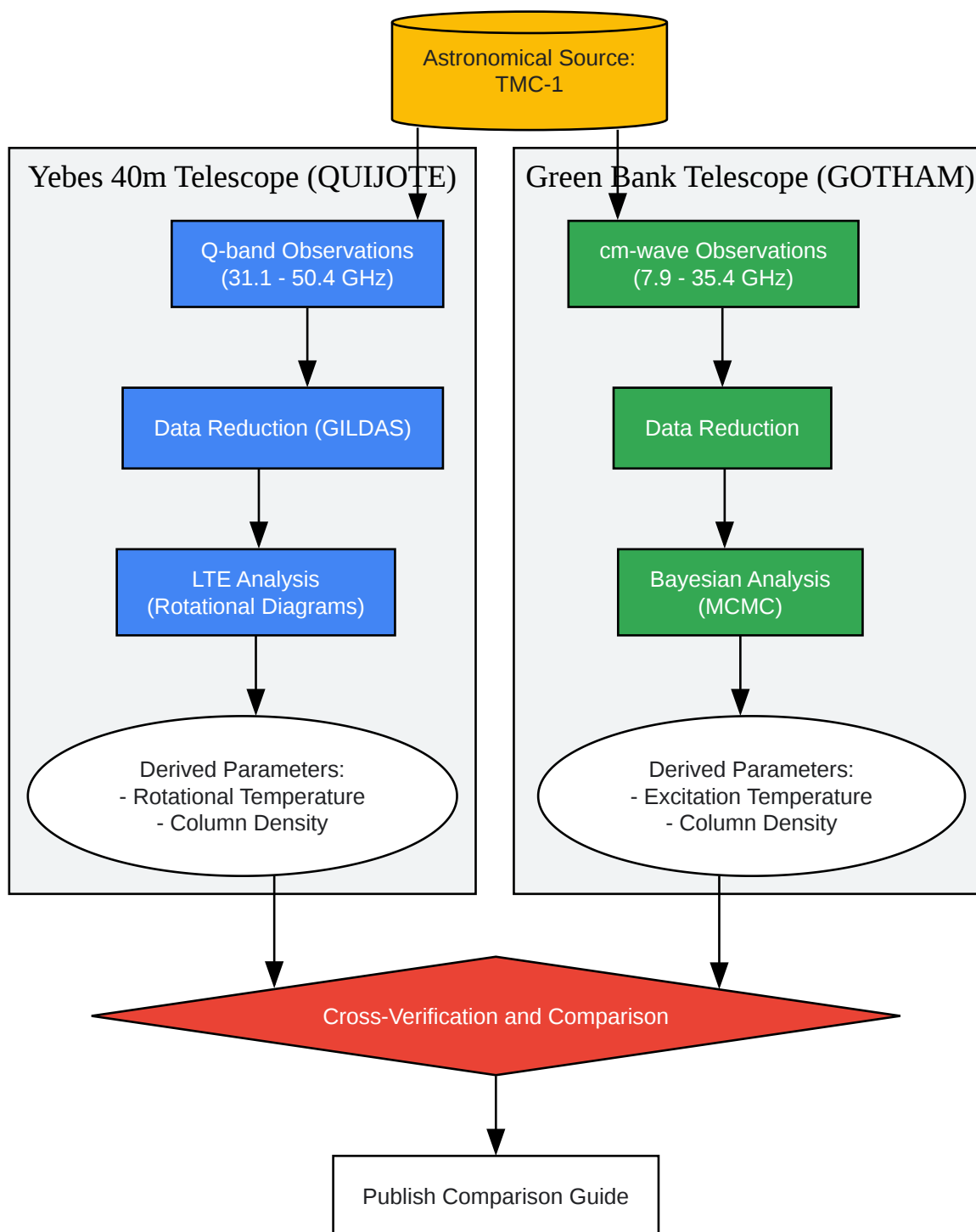
- **Observational Setup:** The observations were performed in the Q-band, covering a frequency range of 31.1 to 50.4 GHz.[2] The receiver was a newly installed HEMT Q-band receiver.[2] The pointing was centered on the cyanopolyne peak of TMC-1. Pointing errors were kept within 2-3".[2]
- **Data Reduction and Analysis:** The data were reduced and analyzed using the GILDAS software.[2]
- **Column Density and Rotational Temperature Derivation:** The physical parameters were derived by constructing rotational diagrams under the assumption of Local Thermodynamic Equilibrium (LTE), which is a common practice for molecules with multiple detected transitions in cold, dense clouds.[2] This method involves plotting the logarithm of the column density in the upper energy level, normalized by its statistical weight, against the energy of the upper level. A linear fit to this plot yields the rotational temperature from the slope and the total column density from the y-intercept.[2] For some species with fewer transitions, a rotational temperature was assumed to be 10 K to estimate the column density.[1][3]

## Green Bank Telescope (GOTHAM Survey) Observations and Data Analysis

The GBT Observations of TMC-1: Hunting Aromatic Molecules (GOTHAM) project is a large-scale spectral line survey using the 100m Green Bank Telescope.[5]

- **Observational Setup:** The GOTHAM survey covers a wide frequency range at centimeter wavelengths, from approximately 7.9 to 35.4 GHz.[4]
- **Data Reduction and Analysis:** A key aspect of the GOTHAM project's analysis is the use of Bayesian forward modeling with Markov Chain Monte Carlo (MCMC) sampling.[4] This technique is particularly powerful for deriving physical parameters and their uncertainties, especially when dealing with weak lines or when establishing upper limits for non-detections.[4]
- **Column Density and Excitation Temperature Derivation:** The MCMC model is used to determine the best-fit physical parameters, including column density (NT), excitation temperature (Tex), line width ( $\Delta V$ ), and source size.[5] For non-detections, this method provides robust upper limits on the column densities.[4]

## Mandatory Visualization



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Caption: Workflow for the cross-verification of **cyanoacetylene** detection.

## Discussion and Conclusion

The comparison of data from the Yebes 40m and Green Bank telescopes for **cyanoacetylene** and its isomers in TMC-1 reveals both consistencies and differences that can be attributed to the distinct observational and analytical methodologies.

The Yebes 40m QUIJOTE survey, with its higher frequency coverage, is well-suited for observing multiple rotational transitions of molecules like HC<sub>3</sub>N and its isomers, making the rotational diagram method a robust approach for determining physical parameters. The derived column densities for HC<sub>3</sub>N and its isomers are consistently in the range of  $10^{11}$  to  $10^{14}$  cm<sup>-2</sup>.

The GBT GOTHAM survey, with its very high spectral resolution, excels at resolving narrow line features and has been instrumental in detecting new, often complex, molecules. The use of MCMC analysis provides a statistically rigorous framework for parameter estimation, particularly for deriving upper limits in the case of non-detections.

A direct numerical comparison of the column densities from both telescopes for the same species is challenging due to the different analysis techniques and the specific transitions covered. However, the overall picture of the chemical inventory of nitriles in TMC-1 is broadly consistent between the two surveys. The work done by both teams highlights the rich and complex chemistry of this cold dark cloud.

For researchers in astrochemistry and related fields, this comparative guide underscores the importance of considering the instrumental and methodological details when interpreting and comparing observational data from different telescopes. The cross-verification of detections using independent facilities and analysis techniques is a cornerstone of robust scientific inquiry, leading to a more accurate and complete understanding of the molecular universe.

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